

Application Note: JNJ-6204 Protocol for PER2 Translocation Functional Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-6204

Cat. No.: B10854616

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for a functional assay to assess the effect of test compounds, such as **JNJ-6204**, on the nuclear translocation of the Period Circadian Regulator 2 (PER2) protein.

Introduction

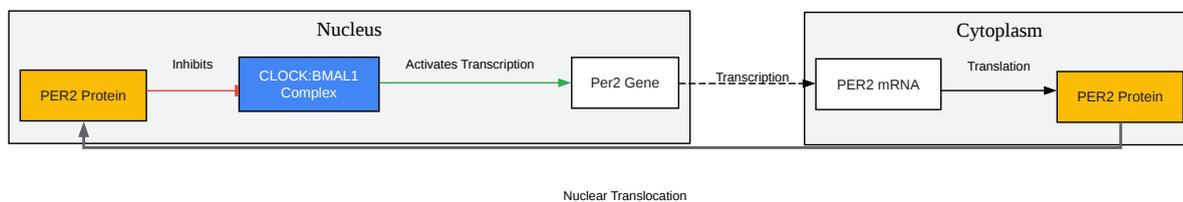
The Period Circadian Regulator 2 (PER2) is a core component of the mammalian circadian clock, which governs a wide range of physiological and metabolic processes. The functionality of the circadian clock relies on a transcriptional-translational feedback loop, where the nuclear entry of PER2 is a critical regulatory step. In this loop, the CLOCK:BMAL1 heterodimer activates the transcription of *Per2*. The resulting PER2 protein, after translation and post-translational modifications, translocates from the cytoplasm into the nucleus.^{[1][2]} Once in the nucleus, PER2, along with Cryptochrome (CRY) proteins, inhibits the transcriptional activity of CLOCK:BMAL1, thus repressing its own expression.^[2]

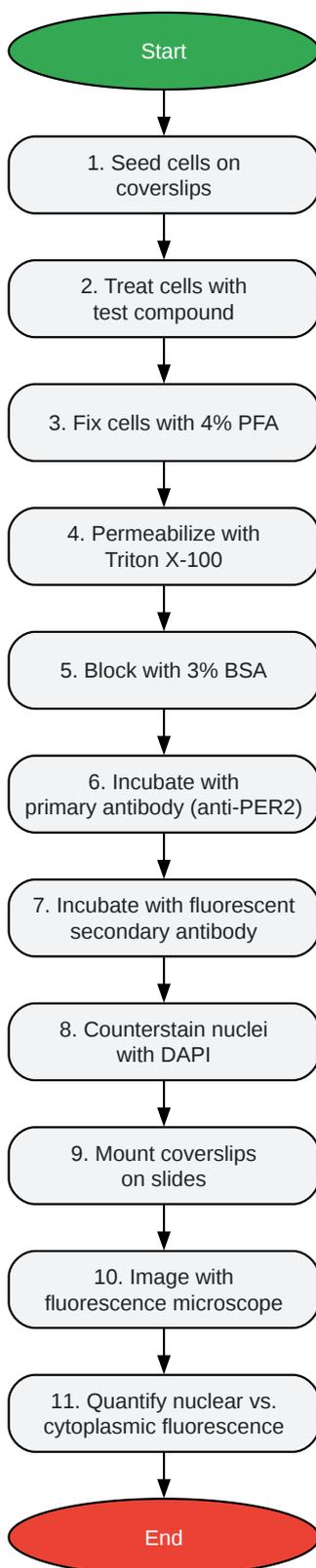
Dysregulation of PER2 nuclear translocation has been implicated in various pathologies, including sleep disorders, metabolic diseases, and cancer.^{[3][4][5]} Therefore, assays that can quantify the nuclear translocation of PER2 are valuable tools for identifying and characterizing novel therapeutic compounds that modulate the circadian clock.

This application note details an immunofluorescence-based assay to visualize and quantify the nuclear translocation of PER2 in cultured cells following treatment with a test compound.

PER2 Signaling Pathway

The nuclear translocation of PER2 is a key event in the circadian feedback loop. The diagram below illustrates the core components of this pathway.





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References

- 1. researchgate.net [researchgate.net]
- 2. brennerlab.net [brennerlab.net]
- 3. NAD+ Controls Circadian Reprogramming through PER2 Nuclear Translocation to Counter Aging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scholars.northwestern.edu [scholars.northwestern.edu]
- 5. researchgate.net [researchgate.net]
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